

Personal protective equipment for handling Suloctidil

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Compound of Interest

Compound Name: **Suloctidil**

Cat. No.: **B1196296**

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Essential Safety and Handling Guide for Suloctidil

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and disposal information for **Suloctidil**.

Suloctidil was a vasodilator withdrawn from the market in 1985 due to reports of liver toxicity, and it should be handled as a hazardous substance in all research applications.^[1] The following procedural guidance is designed to ensure the safety of laboratory personnel and the proper management of this compound.

Hazard Identification and Toxicity

Suloctidil is classified under the Globally Harmonized System (GHS) as Acutely Toxic, Oral, Category 4.^[2] This indicates that it is harmful if swallowed. The primary health concern associated with **Suloctidil** is hepatotoxicity (liver toxicity), which led to its withdrawal from clinical use.^[1]

Quantitative Toxicity Data

Parameter	Value	Species	Route	Source
LD50	1740 mg/kg	Rat	Oral	[3]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Suloctidil**, stringent personal protective measures are required. The following PPE is mandatory when handling **Suloctidil** in any form (solid powder or in solution).

PPE Category	Item	Specification	Rationale
Hand Protection	Double Gloving	Two pairs of chemotherapy-grade nitrile gloves.	Prevents skin absorption and contamination in case the outer glove is breached.
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric.	Protects against skin contact from spills and splashes.
Eye Protection	Safety Goggles	Chemical splash goggles.	Protects eyes from splashes of Suloctidil solutions.
Face Protection	Face Shield	To be worn over safety goggles.	Provides an additional layer of protection for the face and eyes against splashes.
Respiratory Protection	N95 Respirator	A NIOSH-approved N95 or higher respirator.	Recommended when handling the powdered form of Suloctidil to prevent inhalation of aerosolized particles.

Operational Plan for Handling Suloctidil

Adherence to a strict operational protocol is essential to minimize exposure risk.

1. Preparation and Weighing (for solid **Suloctidil**):

- Conduct all weighing and preparation activities within a certified chemical fume hood or a biological safety cabinet.
- Use a disposable weighing paper or boat.
- Ensure the fume hood sash is at the appropriate height.
- Wear all recommended PPE.

2. Solubilization:

- If dissolving in a solvent, add the solvent to the **Suloctidil** powder slowly to avoid splashing.
- Keep the container capped or covered as much as possible during dissolution.

3. Experimental Use:

- Clearly label all containers with the name "**Suloctidil**" and a hazard symbol.
- Conduct all experimental procedures involving **Suloctidil** within a designated and clearly marked area.
- Use Luer-Lok syringes and other closed systems where possible to minimize the risk of leaks and spills.

4. Post-Handling:

- Decontaminate all surfaces that may have come into contact with **Suloctidil** with an appropriate cleaning agent.
- Remove PPE in the correct order to avoid self-contamination (remove outer gloves first, then gown, then inner gloves).
- Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

All **Suloctidil** waste is considered hazardous and must be disposed of accordingly.

1. Waste Segregation:

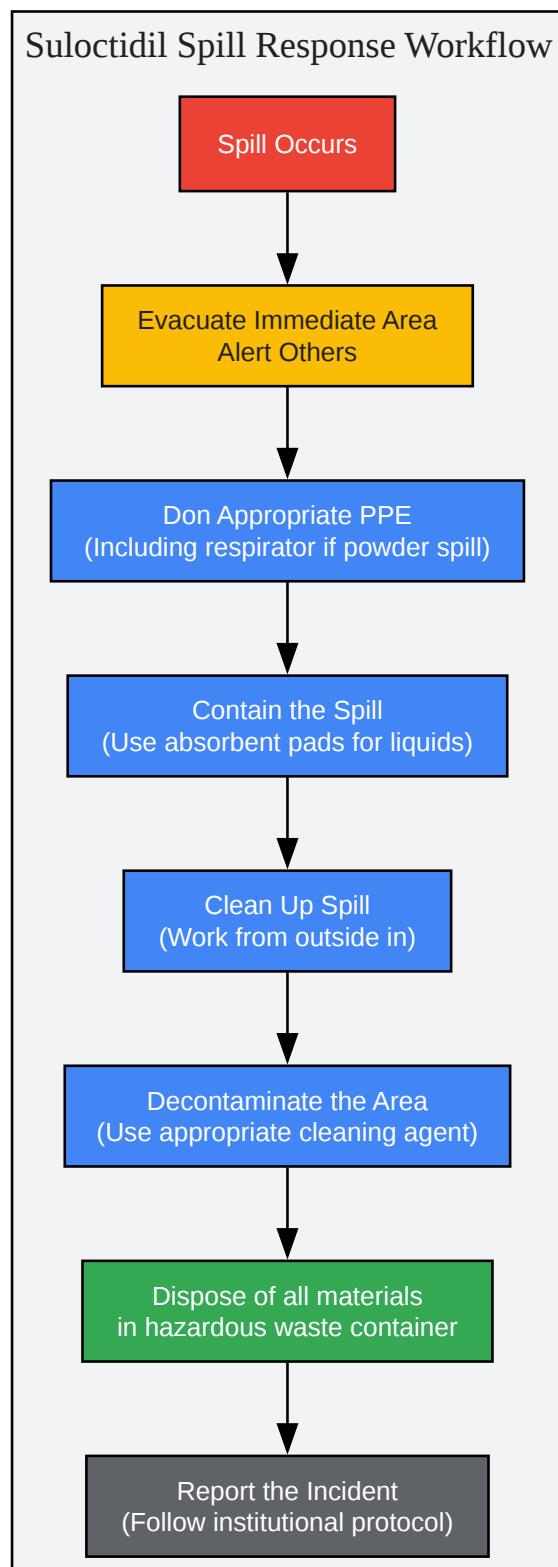
- Solid Waste: Contaminated PPE (gloves, gowns), weighing papers, and any other solid materials that have come into contact with **Suloctidil** should be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused **Suloctidil** solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for hazardous waste.

2. Waste Disposal Procedure:

- All **Suloctidil** waste must be disposed of through a licensed hazardous waste disposal company.
- Do not dispose of **Suloctidil** down the drain or in regular trash.
- Follow all institutional, local, and national regulations for hazardous waste disposal.

Emergency Procedures: **Suloctidil** Spill

In the event of a **Suloctidil** spill, follow the workflow below.



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Caption: Workflow for responding to a **Suloctidil** spill.

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References

- 1. Suloctidil - Wikipedia [en.wikipedia.org]
- 2. Suloctidil | C20H35NOS | CID 6604413 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Suloctidil | CAS#:54767-75-8 | Chemsoc [chemsoc.com]
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